

"2-Amino-4-cyclopropylbenzonitrile" CAS number and synonyms

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Compound of Interest

Compound Name: 2-Amino-4-cyclopropylbenzonitrile

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Technical Guide: Aminobenzonitrile Derivatives

Disclaimer: This technical guide addresses the topic of "2-Amino-4-cyclopropylbenzonitrile". However, extensive searches of chemical databases and scientific literature did not yield a specific CAS number or detailed technical data for this particular isomer. The information presented herein pertains to the closely related isomer, 4-Amino-2-cyclopropylbenzonitrile, and general synthetic methodologies for aminobenzonitrile compounds, which may be applicable to the target molecule. This guide is intended for researchers, scientists, and drug development professionals.

Compound Identification: 4-Amino-2-cyclopropylbenzonitrile

While data for **2-Amino-4-cyclopropylbenzonitrile** is not readily available, its isomer, 4-Amino-2-cyclopropylbenzonitrile, is documented.



Identifier	Value
Chemical Name	4-Amino-2-cyclopropylbenzonitrile
CAS Number	1006899-23-5[1][2]
Molecular Formula	C10H10N2
Synonyms	No widely recognized synonyms are currently available.

General Synthetic Methodologies for Substituted Aminobenzonitriles

The synthesis of specifically substituted aminobenzonitriles, such as the target compound, often involves multi-step processes. Common strategies include the reduction of a corresponding nitrobenzonitrile or the dehydration of an aminobenzamide.[3][4][5][6] These methods can be adapted based on the desired substitution pattern on the benzene ring.

Experimental Protocol: Synthesis via Reduction of Nitrobenzonitrile

This protocol outlines a general procedure for the synthesis of aminobenzonitriles by the reduction of the corresponding nitrobenzonitrile. This method is based on procedures reported for similar compounds and would require optimization for the synthesis of **2-Amino-4-cyclopropylbenzonitrile**.

Materials:

- Substituted 2-nitrobenzonitrile
- Reducing agent (e.g., iron powder, zinc dust)[5]
- Acidic medium (e.g., hydrochloric acid)[5]
- Base for neutralization (e.g., sodium carbonate)[5]
- Organic solvent for extraction (e.g., toluene, ethyl acetate)



• Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- The substituted 2-nitrobenzonitrile is dissolved in a suitable solvent.
- The reducing agent is added to the solution.
- The reaction mixture is acidified and stirred at a controlled temperature. The progress of the reaction should be monitored by an appropriate technique (e.g., Thin Layer Chromatography - TLC).[7]
- Upon completion, the reaction mixture is cooled and neutralized with a base.[5]
- The aqueous layer is extracted with an organic solvent.
- The combined organic layers are washed with brine and dried over an anhydrous drying agent.[7]
- The solvent is removed under reduced pressure, and the crude product is purified by a suitable method, such as column chromatography or recrystallization.

Experimental Protocol: Synthesis via Dehydration of Aminobenzamide

This protocol describes a general method for synthesizing aminobenzonitriles from the corresponding aminobenzamides using a dehydrating agent.[3][4]

Materials:

- Substituted 2-aminobenzamide
- Dehydrating agent (e.g., thionyl chloride, phenylphosphonic dichloride)[3][4]
- Solvent (e.g., toluene, pyridine)[3][4]
- Water for hydrolysis



Base for pH adjustment (e.g., sodium hydroxide solution)[4]

Procedure:

- The substituted 2-aminobenzamide is dissolved in a suitable solvent.
- The dehydrating agent is added slowly to the solution at a controlled temperature.
- The reaction mixture is heated until the starting material is consumed, as monitored by TLC.
- The reaction is then carefully quenched with water for hydrolysis.
- The pH of the aqueous layer is adjusted with a base.
- The product is extracted into an organic solvent.
- The organic layer is washed, dried, and concentrated.
- The crude product is purified using standard laboratory techniques.

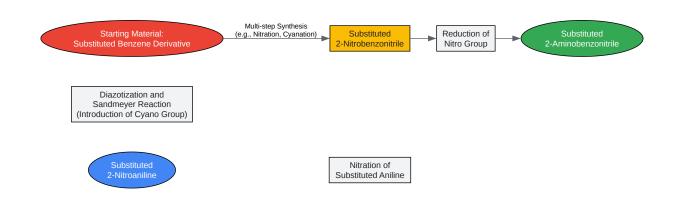
Applications in Drug Development

Aminobenzonitrile scaffolds are of significant interest in medicinal chemistry and drug development.[6][8] The nitrile group can act as a bioisostere for other functional groups and can participate in various interactions with biological targets.[9] These compounds serve as crucial intermediates in the synthesis of a wide range of heterocyclic compounds with potential therapeutic activities, including anticancer and antimicrobial agents.[8][10] For instance, aminobenzonitriles are precursors to quinazolines and other fused heterocyclic systems that form the core of many biologically active molecules.[11][12]

Visualized Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of a substituted 2-aminobenzonitrile from a corresponding substituted 2-nitroaniline, a common starting point in multi-step organic synthesis.





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Caption: Generalized synthetic pathway to substituted 2-aminobenzonitriles.

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